

Navigating the Safety Profile of N-Boc-

piperazine-d4: A Technical Guide

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Compound of Interest		
Compound Name:	N-Boc-piperazine-d4	
Cat. No.:	B13445510	Get Quote

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of every chemical intermediate is paramount. This in-depth technical guide provides a detailed overview of the available safety data for **N-Boc-piperazine-d4** (tert-butyl piperazine-1-carboxylate-3,3,5,5-d4).

Due to the limited availability of a specific Safety Data Sheet (SDS) for **N-Boc-piperazine-d4**, this guide leverages the comprehensive safety data available for its non-deuterated analogue, N-Boc-piperazine (CAS 57260-71-6). It is crucial to recognize that while the toxicological properties are expected to be very similar, minor differences in physical and chemical properties may exist.

### **Physicochemical Properties**

A foundational aspect of chemical safety is understanding the substance's physical and chemical characteristics. The following tables summarize the available data for both **N-Boc-piperazine-d4** and its non-deuterated counterpart.

Table 1: Physicochemical Data for N-Boc-piperazine-d4



Property	Value
CAS Number	1126621-87-1
Molecular Formula	C9H14D4N2O2
Molecular Weight	190.28 g/mol

Table 2: Physicochemical Data for N-Boc-piperazine (non-deuterated)

Property	Value
CAS Number	57260-71-6
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	186.25 g/mol
Appearance	White to off-white solid, crystalline powder
Melting Point	43 - 47 °C (109.4 - 116.6 °F)[1]
Boiling Point	No data available
Flash Point	> 110 °C (> 230 °F)[1]
Solubility	Soluble in organic solvents like dichloromethane and methanol; less soluble in water.
Stability	Stable under normal conditions.[2]

### **Hazard Identification and Classification**

N-Boc-piperazine is classified as a hazardous substance. The following table outlines its hazard statements and precautionary measures as per the Globally Harmonized System (GHS).

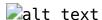
Table 3: GHS Hazard Classification for N-Boc-piperazine



Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2A (Causes serious eye irritation)[1][2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[3] [4]

Signal Word: Warning

Hazard Pictograms:



Hazard Statements:

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[3][4]

**Precautionary Statements:** 

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[2][3]
- P280: Wear protective gloves/eye protection/face protection.[2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[2][3]



P337 + P313: If eye irritation persists: Get medical advice/attention.[2][3]

## Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is essential when working with **N-Boc-piperazine-d4**. The following procedures are derived from the safety data sheets of the non-deuterated analogue.

- 1. Personal Protective Equipment (PPE)
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN
   166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber).
   Gloves must be inspected prior to use.[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter.[5]
- 2. Handling and Storage
- Handling: Handle in a well-ventilated area. Avoid formation of dust and aerosols.[5] Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[1]
- 3. First-Aid Measures
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a doctor.[5]

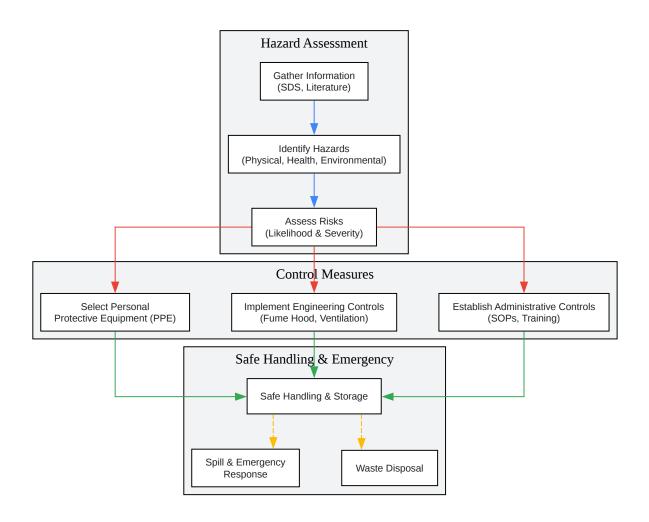


- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.
- 4. Accidental Release Measures
- Minor Spills: Use a dust respirator. Wear protective clothing. Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust.[6]
- Major Spills: Evacuate personnel to a safe area. Wear self-contained breathing apparatus
  and full protective clothing. Prevent further leakage or spillage if safe to do so. Do not let the
  product enter drains.

## **Visualization of Chemical Safety Workflow**

To ensure a systematic approach to safety, the following diagram illustrates a general workflow for chemical hazard assessment and handling.





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Caption: General workflow for chemical hazard assessment and control.

In conclusion, while a specific safety data sheet for **N-Boc-piperazine-d4** is not readily available, the data for its non-deuterated analogue provides a strong basis for safe handling and risk assessment. Researchers must exercise caution, adhere to the outlined safety protocols, and always consult the most current safety information before use.



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